

2-Menthene chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Menthene

Cat. No.: B1252811

[Get Quote](#)

An In-depth Technical Guide to the Chemical and Physical Properties of **2-Menthene**

Introduction

2-Menthene, a monoterpene hydrocarbon, is a significant organic compound belonging to the class of menthane monoterpenoids. It is characterized by a cyclohexane ring substituted with a methyl group and an isopropyl group. As an unsaturated hydrocarbon, its chemistry is dominated by the reactivity of its carbon-carbon double bond. This guide provides a comprehensive overview of the chemical and physical properties of **2-Menthene**, along with detailed experimental protocols and reaction pathways relevant to researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **2-Menthene** are summarized below. These properties are crucial for its handling, application in synthesis, and for analytical characterization. Data has been aggregated from various chemical databases.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈	[1][2][3]
Molecular Weight	138.25 g/mol	[1][2]
CAS Number	5256-65-5 (for p-Mentha-2-ene)	[1]
Density	0.821 g/cm ³	[4]
Boiling Point	173.3 °C at 760 mmHg	[4]
Refractive Index	1.457	[4]
Flash Point	45.4 °C	[4]
Vapor Pressure	1.7 mmHg at 25 °C	[4]
Water Solubility	0.004 g/L (Predicted)	
LogP (Octanol/Water Partition Coefficient)	4.33 (Predicted)	

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **2-Menthene**. The following table summarizes key gas chromatography retention indices, which are indicative of its behavior in analytical separations.

Spectroscopic Parameter	Value	Conditions
Kovats Retention Index (non-polar column)	981.9	Column: SE-30, Temperature: 80 °C
Kovats Retention Index (non-polar column)	978.2	Column: Squalane, Temperature: 80 °C
Kovats Retention Index (polar column)	1078	Column: PEG-20M, Temperature: 80 °C
Normal Alkane Retention Index	976	Column: OV-101, Temperature Ramp: 50-230 °C at 3 K/min

(Data sourced from the NIST WebBook)[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Menthene** are critical for reproducible research.

Protocol 1: Synthesis of 2-Menthene via Dehydration of Menthol

This experiment describes an E1 elimination reaction to synthesize a mixture of menthenes from menthol using an acid catalyst.[5]

Objective: To synthesize menthene from menthol via acid-catalyzed dehydration and to characterize the products.[5]

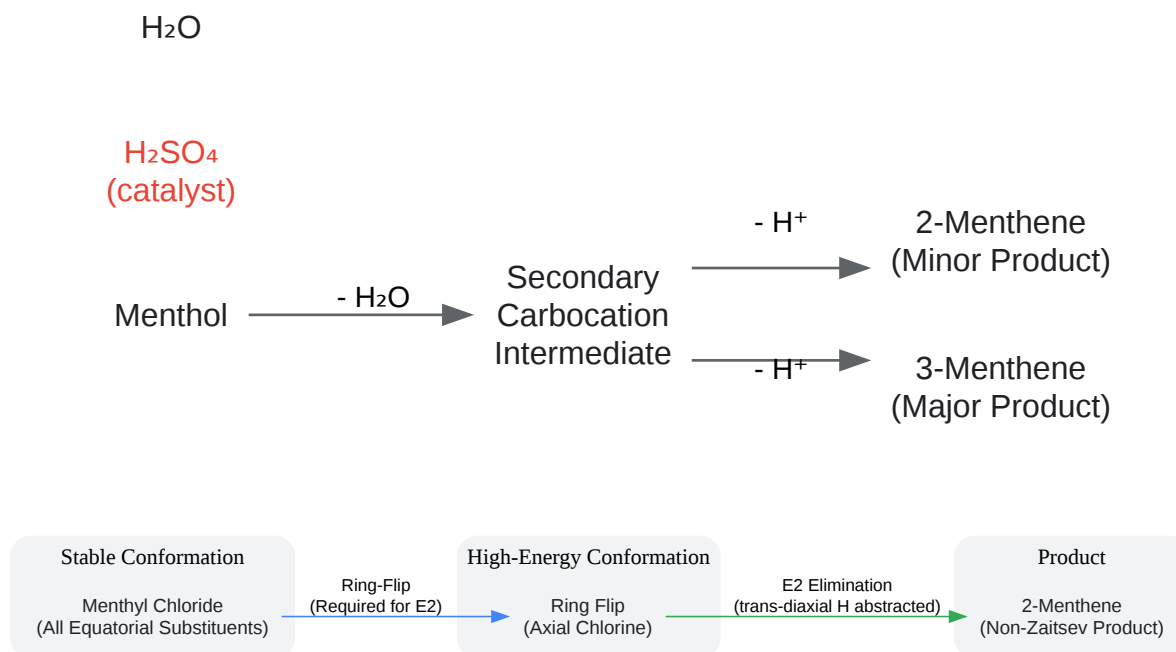
Materials:

- Menthol
- Concentrated Sulfuric Acid (H_2SO_4) or Phosphoric Acid (H_3PO_4)
- Sodium Bicarbonate (NaHCO_3) solution, saturated
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Distillation apparatus
- Separatory funnel

Methodology:

- Reaction Setup: In a round-bottomed flask, place menthol and a catalytic amount of concentrated sulfuric acid or phosphoric acid.
- Heating: Heat the mixture to the appropriate temperature to facilitate dehydration. The reaction is an equilibrium, and removing the product as it forms will shift the equilibrium towards the products, according to Le Chatelier's principle.[5]

- Distillation: The menthene products are more volatile than the menthol reactant. Set up a fractional distillation apparatus to collect the alkene products as they are formed.
- Workup:
 - Wash the collected distillate with a saturated sodium bicarbonate solution to neutralize any remaining acid.
 - Perform a subsequent wash with water.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification and Analysis:
 - Perform a final simple distillation to purify the menthene mixture.
 - Analyze the product mixture using gas chromatography (GC) to determine the relative amounts of **2-menthene** and 3-menthene formed.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 2-Menthene, cis [webbook.nist.gov]
- 3. 2-Menthene, cis [webbook.nist.gov]
- 4. MENTHENE | 1124-27-2 [chemnet.com]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]
- To cite this document: BenchChem. [2-Menthene chemical and physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252811#2-menthene-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com